

An In-depth Technical Guide to 4-Ethynylaniline: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 4-Ethynylaniline

Cat. No.: B084093

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-ethynylaniline**, a versatile aromatic compound featuring both an amino and a terminal alkyne functional group. Its unique bifunctionality makes it a valuable building block in a wide array of chemical syntheses, from advanced polymers to crucial pharmaceutical intermediates. This document details its chemical structure, physical and chemical properties, and provides in-depth experimental protocols for its synthesis and key reactions. Furthermore, it explores its applications in materials science and drug development, supported by spectral data analysis and safety information.

Chemical Structure and Identifiers

4-Ethynylaniline, also known as p-aminophenylacetylene, is a substituted aniline with an ethynyl group at the para position.^[1] This arrangement of functional groups imparts a unique reactivity profile, with the electron-donating amino group influencing the aromatic ring and the terminal alkyne participating in a variety of coupling reactions.

The structure of **4-ethynylaniline** can be visualized as a benzene ring where an amino group (-NH₂) and an ethynyl group (-C≡CH) are attached to the first and fourth carbon atoms, respectively.

```
// Atom nodes C1 [label="C", pos="0,1.5!"]; C2 [label="C", pos="-1.3,-0.75!"]; C3 [label="C",  
pos="1.3,-0.75!"]; C4 [label="C", pos="0,-1.5!"]; C5 [label="C", pos="-0.65,0!"]; C6 [label="C",  
pos="0.65,0!"]; N [label="NH2", pos="0,2.5!", fontcolor="#4285F4"]; C7 [label="C",  
pos="0,-2.5!", fontcolor="#EA4335"]; H1 [label="H", pos="0,-3.5!", fontcolor="#EA4335"];  
  
// Bonds C1 -- C6; C6 -- C3; C3 -- C4; C4 -- C2; C2 -- C5; C5 -- C1; C1 -- N; C4 -- C7; C7 -- H1  
[label="≡", len=0.5]; } .
```

Molecular Structure of 4-Ethynylaniline

Identifier	Value
IUPAC Name	4-ethynylaniline[2]
CAS Number	14235-81-5[1]
Molecular Formula	C ₈ H ₇ N[1]
Molecular Weight	117.15 g/mol [1]
SMILES	C#CC1=CC=C(C=C1)N[2]
InChI	InChI=1S/C8H7N/c1-2-7-3-5-8(9)6-4-7/h1,3-6H,9H2[2]
InChIKey	JXYITCJMBRETQX-UHFFFAOYSA-N[2]

Physicochemical Properties

4-Ethynylaniline is typically a yellow to brown crystalline powder.[3] A summary of its key physical and chemical properties is presented below.

Property	Value
Melting Point	98-102 °C (decomposes)[3]
Boiling Point	99-101 °C at 13 Torr[3]
Density (predicted)	1.05 ± 0.1 g/cm ³ [3]
pKa (predicted)	3.11 ± 0.10[3]
Solubility	Soluble in organic solvents, limited solubility in water.[4]
Appearance	Light yellow or yellowish powder.[5]

Spectral Data

The structural features of **4-ethynylaniline** can be confirmed through various spectroscopic techniques.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **4-ethynylaniline** in CDCl₃ shows distinct signals corresponding to the aromatic, amino, and acetylenic protons.[1]

- δ 7.32 (d, J = 2.4 Hz, 2H): Aromatic protons ortho to the ethynyl group.
- δ 6.61 (d, J = 2.4 Hz, 2H): Aromatic protons ortho to the amino group.
- δ 3.83 (s, 2H): Protons of the amino group.
- δ 2.98 (s, 1H): Acetylenic proton.[1]

¹³C NMR Spectroscopy

The ¹³C NMR spectrum in CDCl₃ provides further structural confirmation.[1]

- δ 147.0: Aromatic carbon attached to the amino group.
- δ 133.5: Aromatic carbons ortho to the ethynyl group.

- δ 114.6: Aromatic carbons ortho to the amino group.
- δ 111.3: Aromatic carbon attached to the ethynyl group.
- δ 84.4, 74.9: Acetylenic carbons.[1]

Infrared (IR) Spectroscopy

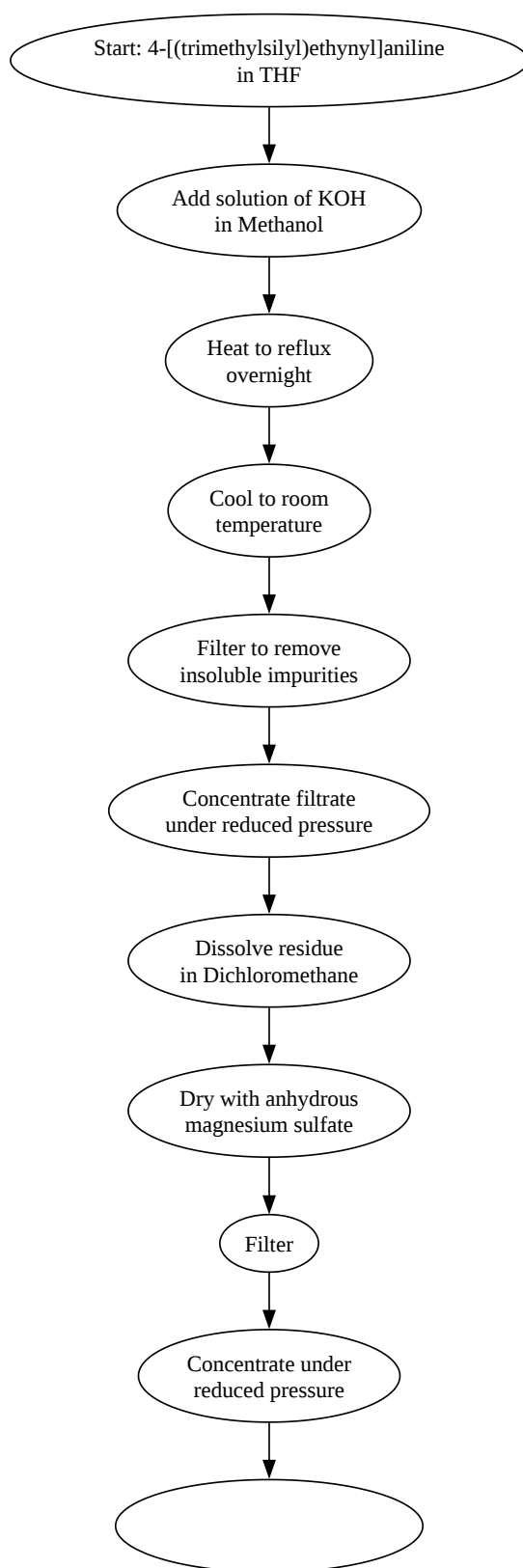
The IR spectrum of **4-ethynylaniline** exhibits characteristic absorption bands for its functional groups.

- $\sim 3261\text{ cm}^{-1}$: Stretching vibration of the acetylenic C-H bond.[6]
- $\sim 3200\text{-}3400\text{ cm}^{-1}$: N-H stretching vibrations of the primary amine.[7]
- $\sim 2100\text{-}2260\text{ cm}^{-1}$: $\text{C}\equiv\text{C}$ stretching vibration.[8]
- $\sim 1600\text{-}1585\text{ cm}^{-1}$ and $\sim 1500\text{-}1400\text{ cm}^{-1}$: C-C stretching vibrations within the aromatic ring.
[9]

Experimental Protocols

Synthesis of 4-Ethynylaniline

A common and efficient method for the synthesis of **4-ethynylaniline** involves the desilylation of a protected precursor, 4-[(trimethylsilyl)ethynyl]aniline.[1]



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Synthesis Workflow of 4-Ethynylaniline

Materials:

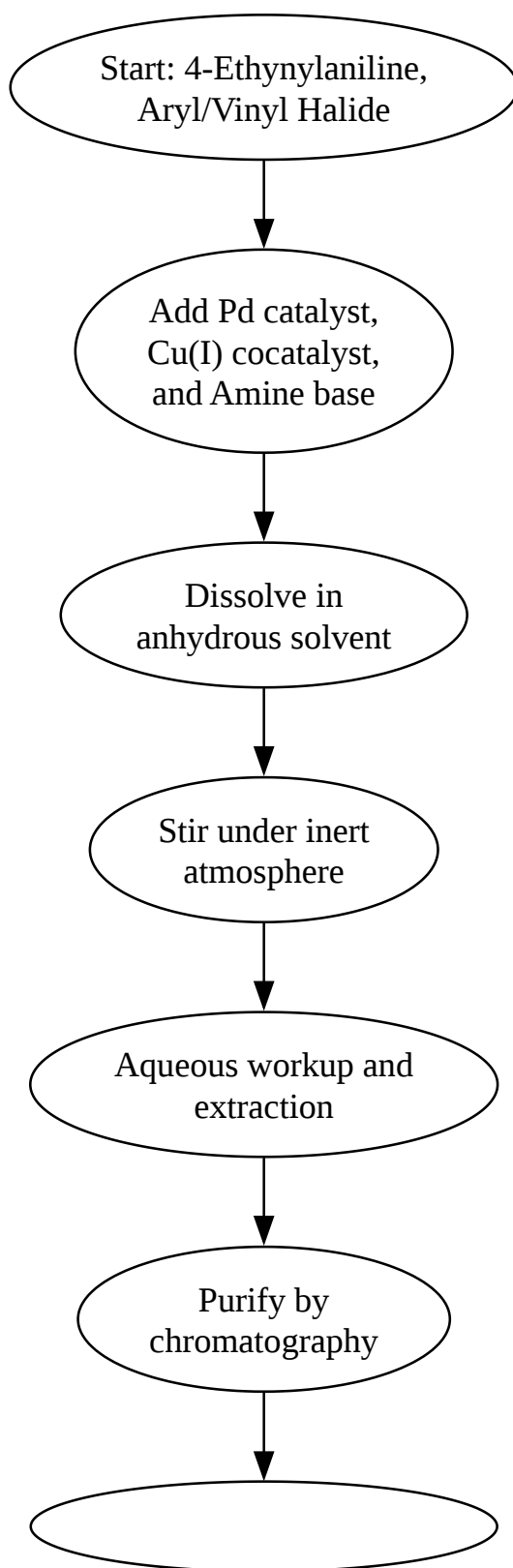
- 4-[(trimethylsilyl)ethynyl]aniline (1.10 g, 5.86 mmol)
- Potassium hydroxide (KOH) (1.34 g, 23.8 mmol)
- Methanol (6 mL)
- Tetrahydrofuran (THF) (5 mL)
- Dichloromethane
- Anhydrous magnesium sulfate

Procedure:

- Prepare a solution of potassium hydroxide in methanol.
- In a separate flask, dissolve 4-[(trimethylsilyl)ethynyl]aniline in tetrahydrofuran.
- Slowly add the potassium hydroxide solution to the solution of the silylated aniline.
- Heat the reaction mixture to reflux and maintain for overnight.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any insoluble impurities.
- Concentrate the filtrate under reduced pressure to remove the solvents.
- Dissolve the resulting residue in dichloromethane, dry the solution over anhydrous magnesium sulfate, and filter.
- Concentrate the dried solution under reduced pressure to yield **4-ethynylaniline** as a yellow solid.^[1]

Sonogashira Coupling

4-Ethynylaniline is an excellent substrate for Sonogashira coupling reactions, which form a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide. This reaction is catalyzed by palladium and copper complexes.



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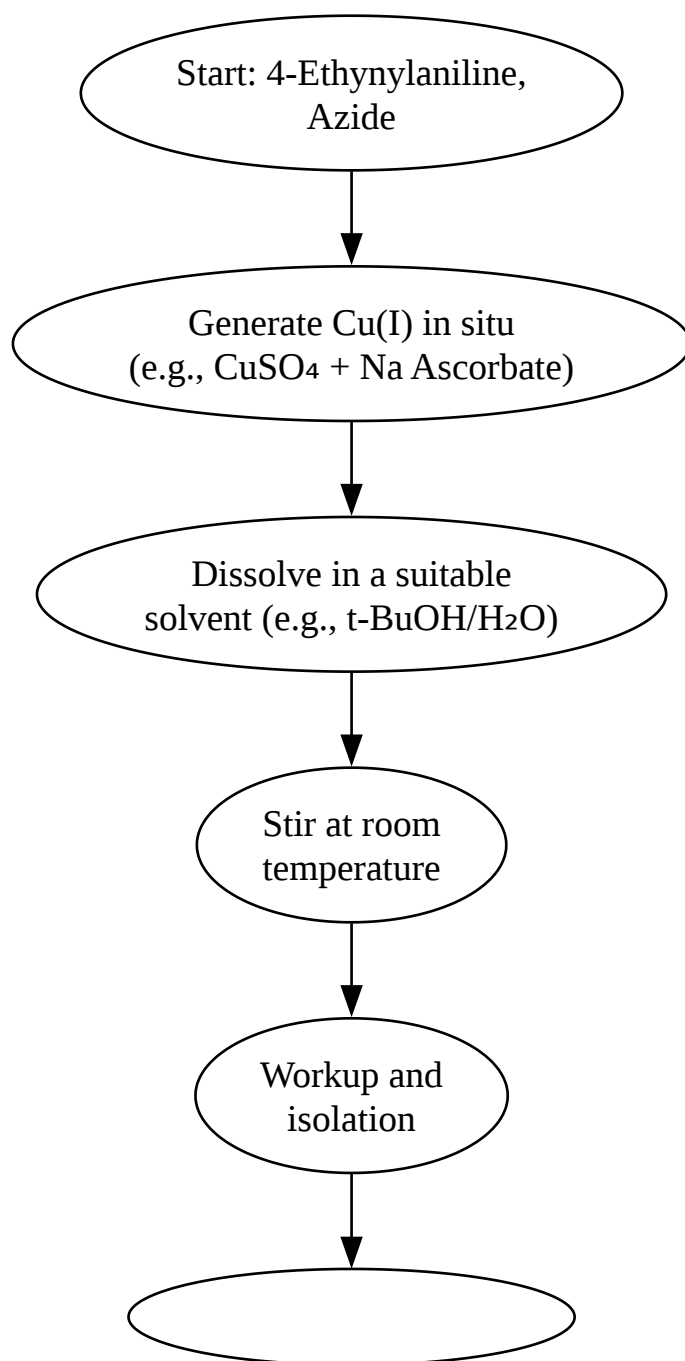
General Sonogashira Coupling Workflow

General Protocol:

- To a reaction vessel under an inert atmosphere, add the aryl or vinyl halide, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), a copper(I) salt (e.g., CuI), and a suitable solvent (e.g., THF or DMF).
- Add **4-ethynylaniline** and an amine base (e.g., triethylamine or diisopropylamine).
- Stir the reaction mixture at room temperature or with gentle heating until the starting materials are consumed (monitored by TLC or GC).
- Upon completion, perform an aqueous workup and extract the product with an organic solvent.
- The crude product is then purified by column chromatography.

Copper-Catalyzed Azide-Alkyne Cycloaddition (Click Chemistry)

The terminal alkyne of **4-ethynylaniline** readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions to form 1,2,3-triazoles. This highly efficient and specific "click" reaction is widely used in bioconjugation and materials science.^[10]



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General CuAAC (Click Chemistry) Workflow

General Protocol:

- Dissolve the azide-containing compound and **4-ethynylaniline** in a suitable solvent mixture, often tert-butanol and water.

- In a separate vessel, prepare a fresh solution of a copper(II) salt (e.g., $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) and a reducing agent (e.g., sodium ascorbate) in water to generate the active Cu(I) catalyst in situ.
- Add the catalyst solution to the mixture of the azide and alkyne.
- Stir the reaction at room temperature. The reaction is typically rapid and can be monitored by TLC or LC-MS.
- Upon completion, the triazole product can be isolated through extraction and purified by crystallization or chromatography.

Applications

The unique structure of **4-ethynylaniline** makes it a valuable component in several scientific and industrial fields.

Materials Science

- **Polymers:** **4-Ethynylaniline** can be polymerized through its alkyne functionality to create conjugated polymers with interesting electronic and optical properties.^[1] These polymers are investigated for their potential use in organic electronics.
- **Organic Light-Emitting Diodes (OLEDs):** It serves as a building block in the synthesis of materials for OLEDs.^[5]
- **Dyes and Pigments:** The chromophoric nature of the aromatic system allows for its use in the production of dyes.^[5]
- **Surface Functionalization:** It has been used to functionalize materials like carbon nanotubes and graphene, modifying their thermal and electronic properties.^{[1][11]}

Drug Development and Organic Synthesis

- **Pharmaceutical Intermediate:** **4-Ethynylaniline** is a key intermediate in the synthesis of various pharmaceutical compounds, including anti-cancer drugs.^[12] Its structure is a precursor to more complex molecules with specific biological activities.^{[5][13]}

- **Building Block:** It is a versatile building block in organic synthesis, enabling the construction of complex molecular architectures through reactions like Sonogashira coupling and click chemistry.^[5]^[14] For instance, it is used as an alkyne component in the synthesis of indoles.^[14]

Safety and Handling

4-Ethynylaniline is an irritant and should be handled with appropriate safety precautions.

Hazard Information	Precautionary Measures
Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). ^[15]	Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). ^[15]
Storage: Keep in a dark place, sealed in a dry, room-temperature environment. ^[3]	Personal Protective Equipment (PPE): Dust mask (type N95 or equivalent), safety glasses, and gloves. ^[16]

The toxicological properties have not been fully investigated, and it should be handled by trained personnel in a well-ventilated area.^[17]

Conclusion

4-Ethynylaniline is a chemical compound of significant interest due to its versatile reactivity and its role as a precursor in the development of advanced materials and pharmaceuticals. This guide has provided a detailed overview of its structure, properties, synthesis, and key reactions, offering valuable information for researchers and professionals in chemistry and drug development. The provided experimental protocols serve as a foundation for its practical application in the laboratory. As research continues, the full potential of **4-ethynylaniline** in creating novel functional molecules and materials is yet to be fully realized.

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